

Barium Permanganate: A Technical Guide to its Aqueous and Alcoholic Solubility

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Compound of Interest

Compound Name: Barium permanganate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **barium permanganate** in both aqueous and alcoholic solutions. The information contained herein is intended to support research, development, and quality control activities where the precise solubility of this compound is a critical parameter.

Quantitative Solubility Data

Barium permanganate ($\text{Ba}(\text{MnO}_4)_2$) exhibits moderate solubility in water. The available quantitative data for its aqueous solubility is summarized in the table below. It is important to note that **barium permanganate** is reported to decompose in alcohol, a characteristic that limits its direct solubility in such solvents.^{[1][2][3]} This decomposition should be a critical consideration in any experimental design involving alcoholic solutions.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (g/100 g)
Water	29	62.5 ^{[1][2]}	-
Water	20	-	62.5 ^[3]
Water	10	62.5 ^[4]	-
Alcohol	Not Applicable	Decomposes ^{[1][2][3]}	Decomposes ^{[1][2][3]}

Experimental Protocol for Determining Aqueous Solubility

The following is a generalized experimental protocol for determining the aqueous solubility of an inorganic salt like **barium permanganate** as a function of temperature. This method is based on the principle of creating a saturated solution at an elevated temperature and then observing the temperature at which crystallization begins upon cooling.^{[5][6]}

Materials:

- **Barium permanganate**
- Deionized or distilled water
- Series of sealable glass vials or test tubes
- Analytical balance
- Calibrated thermometer or temperature probe
- Heating apparatus (e.g., water bath, hot plate)
- Magnetic stirrer and stir bars
- Pipettes

Procedure:

- Preparation of Samples:
 - Accurately weigh a series of different masses of **barium permanganate** into separate, labeled vials.
 - To each vial, add a precise volume (e.g., 5.00 mL) of deionized water. Record the exact mass of the water added.
- Dissolution:

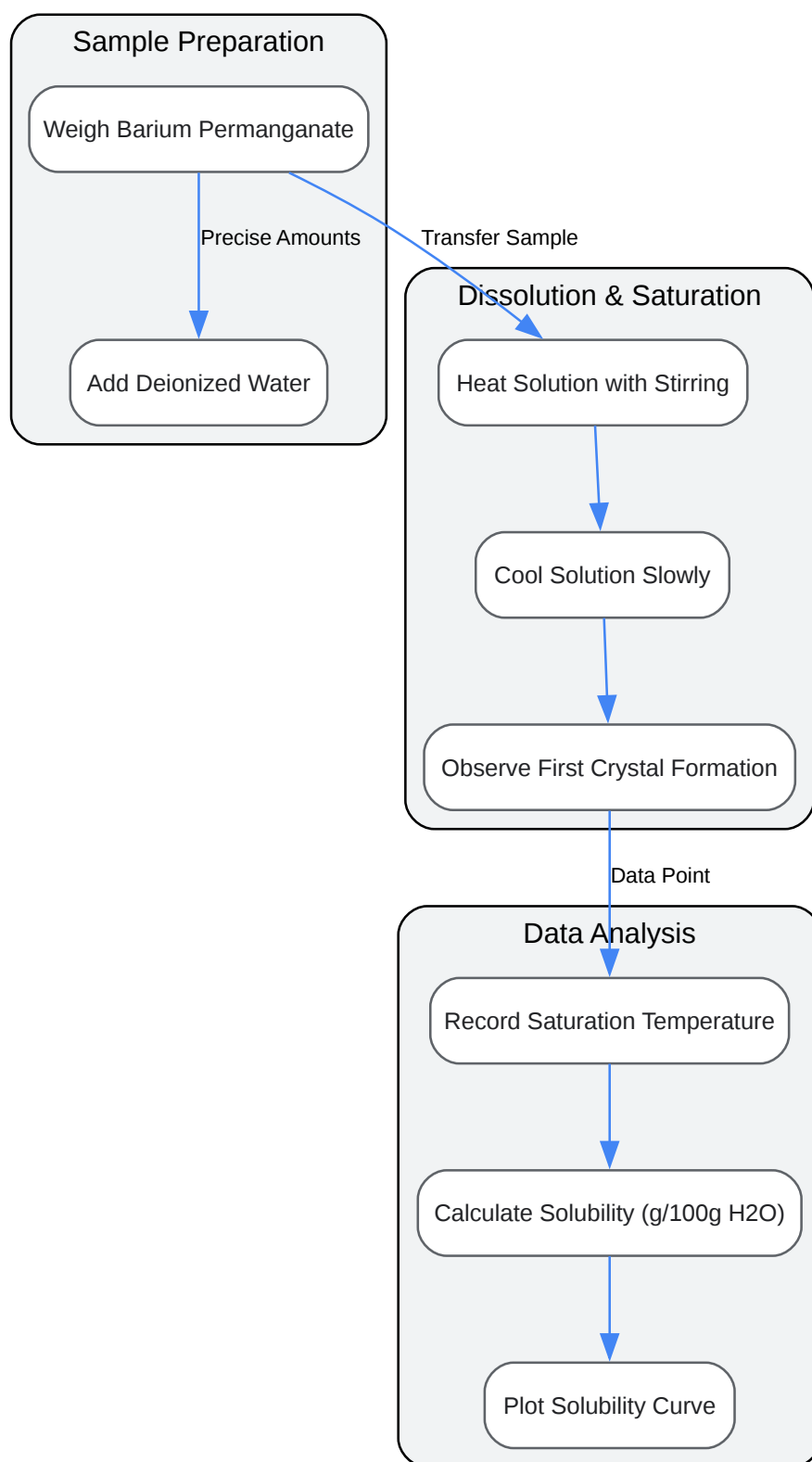
- Heat the vials in a water bath while stirring the contents until the **barium permanganate** is completely dissolved in each vial. Start with the vial containing the least amount of solute.
- Determination of Saturation Temperature:
 - Remove the vial from the heat source and allow it to cool slowly while continuing to stir.
 - Carefully monitor the solution and the temperature. The saturation temperature is the temperature at which the first crystals of **barium permanganate** appear.^[5] Record this temperature.
- Data Analysis:
 - For each sample, calculate the solubility in grams of **barium permanganate** per 100 g of water.
 - Plot a graph of solubility (g/100 g water) versus the saturation temperature (°C) to construct a solubility curve.^[6]

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Barium permanganate** is a strong oxidizing agent and should be handled with care.^{[1][2]} Avoid contact with combustible materials.^{[3][7]}
- Perform the experiment in a well-ventilated area.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the aqueous solubility of **barium permanganate**.



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Caption: Experimental workflow for determining aqueous solubility.

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